

Proper Disposal of BRD73954: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BRD73954

Cat. No.: B606356

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For immediate reference, consult the Safety Data Sheet (SDS) provided by the manufacturer for the most specific and up-to-date disposal instructions. This guide provides essential information for the safe handling and disposal of **BRD73954**, a dual inhibitor of histone deacetylase (HDAC) 6 and 8, intended for researchers, scientists, and drug development professionals.

Summary of Key Chemical and Safety Data

The following table summarizes essential data for **BRD73954**. This information is critical for understanding the compound's properties and for making informed decisions regarding its handling and disposal.

Property	Value	Source
CAS Number	1440209-96-0	[1] [2]
Molecular Formula	C ₁₆ H ₁₆ N ₂ O ₃	[2]
Molecular Weight	284.31 g/mol	
Appearance	Solid powder	[2]
Storage Temperature	Store at +4°C for short term, -20°C for long term.	[2] [3]
Shipping Conditions	Shipped under ambient temperature as a non- hazardous chemical.	[2]
Intended Use	For research use only. Not for human or veterinary use.	[2] [3]

Disposal Procedures for BRD73954

As **BRD73954** is intended for laboratory research use, its disposal must be managed in accordance with federal, state, and local regulations for chemical waste. The following steps provide a general procedural framework.

Step 1: Waste Identification and Segregation

- **Unused or Expired Compound:** Pure, unused, or expired **BRD73954** should be treated as chemical waste.
- **Contaminated Materials:** Any materials that have come into contact with **BRD73954**, such as personal protective equipment (gloves, lab coats), weigh boats, pipette tips, and empty containers, should be considered contaminated and disposed of as hazardous waste.
- **Solutions:** Solutions containing **BRD73954** should be collected in a designated, sealed, and properly labeled waste container. Do not mix with other incompatible waste streams.

Step 2: Waste Collection and Storage

- Use a designated, leak-proof, and clearly labeled hazardous waste container.
- The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: N¹-Hydroxy-N³-(2-phenylethyl)-1,3-benzenedicarboxamide
 - The CAS number: 1440209-96-0
 - The primary hazards associated with the compound (refer to the SDS).
- Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

Step 3: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and proper disposal of the waste.
- Provide the EHS or contractor with a copy of the Safety Data Sheet for **BRD73954**.

Important Considerations:

- Do Not Dispose Down the Drain: Never dispose of **BRD73954** or its solutions down the sanitary sewer.
- Do Not Dispose in Regular Trash: Contaminated materials and the chemical itself should not be disposed of in the regular trash.
- Consult Local Regulations: Disposal regulations can vary significantly. Always adhere to the specific guidelines established by your institution and local authorities.

Experimental Workflow for Chemical Waste Disposal

The following diagram illustrates a generalized workflow for the proper disposal of a research chemical like **BRD73954** in a laboratory setting.

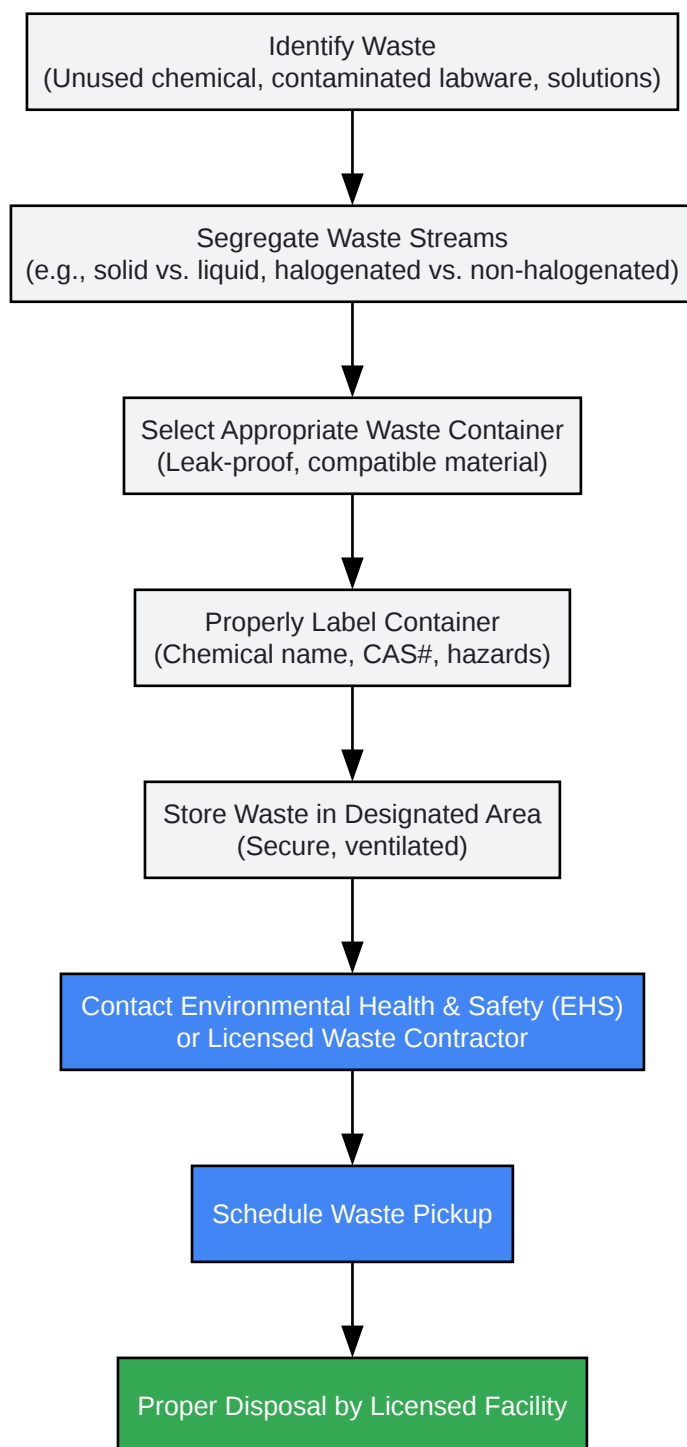


Figure 1: General Laboratory Chemical Disposal Workflow

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Figure 1: General Laboratory Chemical Disposal Workflow

This guide is intended to provide foundational information. The Safety Data Sheet for **BRD73954** remains the primary document for safety and handling protocols. Always prioritize the guidance from your institution's safety office.

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References

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- 2. medkoo.com [medkoo.com]
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